

Introduction: Understanding 2-Methylbenzylsuccinic Acid

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Compound of Interest

Compound Name: 2-Methylbenzylsuccinic acid

CAS No.: 19263-11-7

Cat. No.: B3049077

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2-Methylbenzylsuccinic acid (C₁₂H₁₄O₄) is a dicarboxylic acid that exists in several isomeric forms (ortho-, meta-, and para-methylbenzyl).[1][2] While not a household name, this compound and its analogs are significant in specialized fields. For instance, related molecules, 2-(1-methylalkyl)succinates, are recognized as crucial biomarkers for identifying the anaerobic degradation of hydrocarbons in environmental science.[3] In medicinal chemistry and drug development, the succinic acid moiety is often used to improve the solubility and pharmacokinetic properties of active pharmaceutical ingredients.

This guide provides a comprehensive overview of the safety, handling, and experimental considerations for **2-Methylbenzylsuccinic acid**, with a primary focus on the 2-(2-Methylbenzyl)succinic acid isomer (CAS No. 19263-11-7), for which the most complete safety data is publicly available. The principles and protocols outlined herein are designed for researchers, scientists, and drug development professionals to foster a culture of safety and experimental integrity.

Hazard Identification and Toxicological Profile

A thorough understanding of a compound's hazards is the foundation of laboratory safety. Based on the Globally Harmonized System (GHS), 2-(2-Methylbenzyl)succinic acid is classified as a hazardous substance. It is crucial to note that, like many research chemicals, its toxicological properties have not been exhaustively investigated, warranting a cautious approach.

GHS Classification Summary

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Acute Toxicity, Oral	4	H302: Harmful if swallowed	GHS07	Warning
Skin Corrosion/Irritation	2	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Irritation	2A	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	GHS07	Warning

Source: Synthesized from supplier safety data.

Expert Analysis of Hazards:

- **Irritation (Skin, Eyes, Respiratory):** The presence of two carboxylic acid groups makes the molecule a moderate irritant. Direct contact with skin or mucous membranes can lead to inflammation, redness, and discomfort.^{[4][5]} The hazard is amplified when handling the compound as a powder, as dust can be easily inhaled.
- **Oral Toxicity:** The "Harmful if swallowed" classification indicates that accidental ingestion could lead to adverse health effects.

Risk Mitigation: Safe Handling and Storage Protocols

Adherence to rigorous safety protocols is non-negotiable. The following measures are based on established best practices for handling acidic and irritant chemical solids.[6][7]

Engineering Controls and Personal Protective Equipment (PPE)

The primary goal is to minimize exposure through a combination of environmental controls and personal barriers.

Control/PPE	Specification	Rationale and Best Practices
Ventilation	Use in a well-ventilated area. For weighing or transfers that may generate dust, use a chemical fume hood.	Prevents the accumulation of airborne dust, minimizing inhalation risk as stipulated by precautionary statement P261 (Avoid breathing dust).[8]
Eye Protection	Safety glasses with side-shields (conforming to EN166 or NIOSH standards).	Protects against accidental splashes or dust getting into the eyes, preventing serious irritation (H319).[7][9]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile).	Prevents direct skin contact and subsequent irritation (H315). Gloves must be inspected before use and removed correctly to avoid cross-contamination.[9][10]
Body Protection	Standard laboratory coat.	Protects skin and personal clothing from contamination.

Storage and Incompatibility

Proper storage is critical for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. [6][10] The hygroscopic nature of similar compounds suggests that moisture absorption can be a problem, potentially leading to degradation.[11]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents and strong bases, which can cause vigorous or hazardous reactions.[4]

Emergency and First-Aid Procedures

In the event of an exposure, a rapid and informed response is crucial. The following procedures are aligned with the compound's precautionary statements.

- **If Inhaled (P304 + P340):** Remove the individual to fresh air and keep them in a position comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.
- **If on Skin (P302 + P352):** Immediately wash the affected area with plenty of soap and water. If skin irritation occurs (P332 + P313), seek medical advice.
- **If in Eyes (P305 + P351 + P338):** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists (P337 + P313), get medical attention.
- **If Swallowed (P301 + P312):** Call a POISON CENTER or doctor if you feel unwell. Rinse the mouth (P330). Do not induce vomiting.

Experimental Workflow: Safe Use in a Laboratory Setting

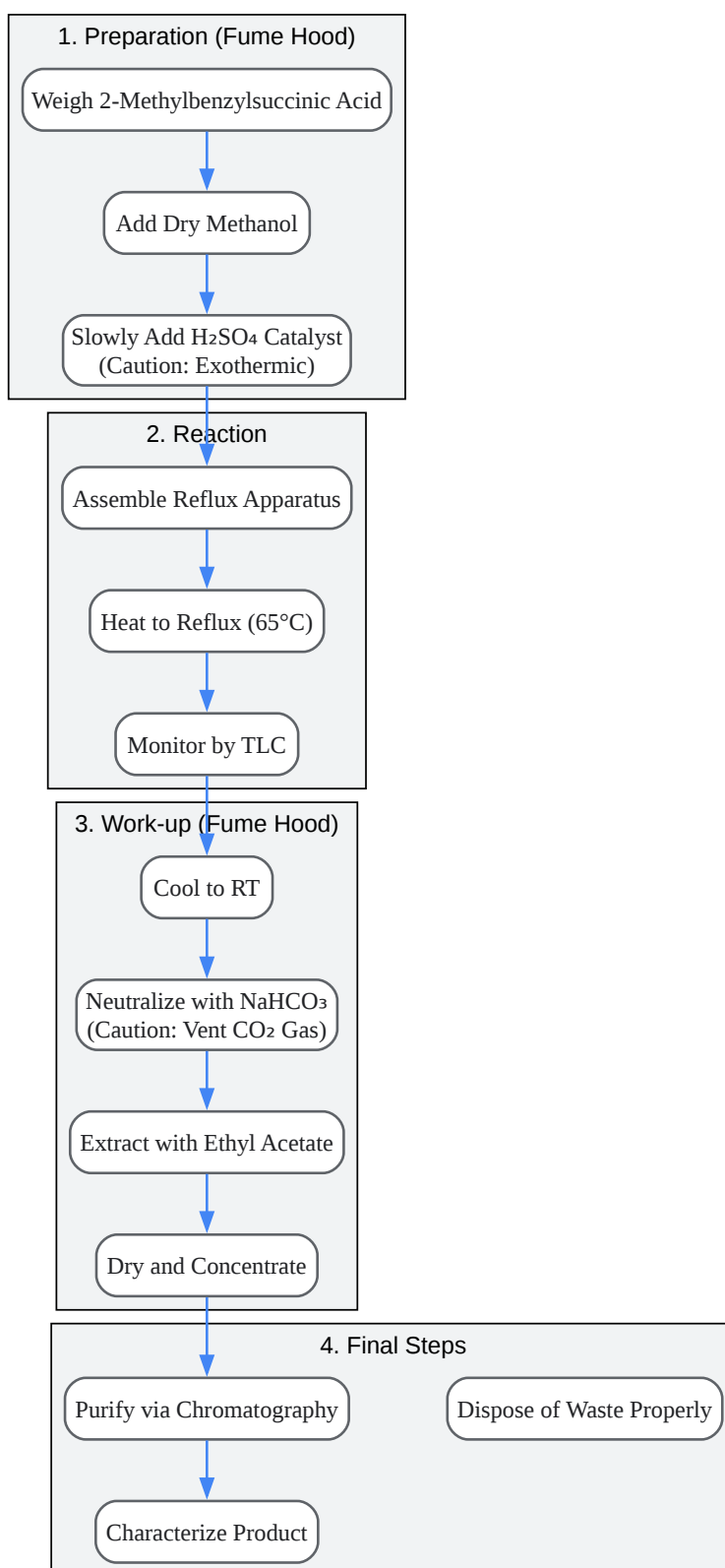
To contextualize these safety protocols, we present a generalized workflow for a common laboratory procedure: the synthesis of a dimethyl ester from **2-Methylbenzylsuccinic acid**. This protocol integrates safety checkpoints directly into the experimental design.

Protocol: Fischer Esterification of **2-Methylbenzylsuccinic Acid**

- Reagent Preparation (Fume Hood):
 - Place a magnetic stir bar in a round-bottom flask.
 - In a chemical fume hood, carefully weigh and add **2-Methylbenzylsuccinic acid** (1.0 eq) to the flask.
 - Add dry methanol (approx. 10-20 volumes). The use of excess methanol is crucial as it serves as both the solvent and the reagent.
- Catalyst Addition (Fume Hood):
 - Slowly and carefully add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq) to the stirring suspension. This is an exothermic step; slow addition prevents excessive heat generation.
- Reaction Setup and Execution:
 - Attach a reflux condenser to the flask.
 - Heat the mixture to reflux (approx. 65°C) using a heating mantle.
 - Allow the reaction to proceed for 4-6 hours, or until the starting material is consumed as monitored by a suitable technique (e.g., Thin Layer Chromatography).
- Work-up and Isolation (Fume Hood):
 - Cool the reaction mixture to room temperature.
 - Slowly pour the mixture into a separatory funnel containing a saturated aqueous solution of sodium bicarbonate to neutralize the acidic catalyst. Caution: This will generate CO₂ gas; vent the funnel frequently.
 - Extract the aqueous layer with a suitable organic solvent (e.g., ethyl acetate) three times.
 - Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

- Purification and Waste Disposal:
 - Purify the crude ester via flash column chromatography if necessary.
 - Dispose of all chemical waste (aqueous and organic) in appropriately labeled containers according to institutional and local regulations.[10]

Workflow Visualization



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Caption: Fischer Esterification Workflow for **2-Methylbenzylsuccinic Acid**.

Physical and Chemical Properties

A summary of key physical and chemical data is essential for experimental planning.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ O ₄	[2]
Molecular Weight	222.24 g/mol	[1][2]
Physical Form	Solid	
CAS Number	19263-11-7 (for 2-isomer)	
Purity	≥95% (typical for commercial grade)	[1]
Storage Temperature	Room Temperature	

Disposal Considerations

Chemical waste must be managed responsibly to protect personnel and the environment.

- **Unused Product:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.[9] Do not dispose of down the drain.[7]
- **Contaminated Packaging:** Handle uncleaned containers as you would the product itself.[10] Dispose of them in accordance with official regulations.

This guide serves as a foundational document for the safe handling and use of **2-Methylbenzylsuccinic acid**. It is imperative that all laboratory personnel supplement this information with institution-specific safety training and always consult the most up-to-date Safety Data Sheet from their supplier before commencing work.

References

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